

PFI-3: Essential Safety and Disposal Protocols for Laboratory Use

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Compound of Interest

Compound Name: PFI-3

Cat. No.: B610064

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Proper Handling and Disposal of the Bromodomain Inhibitor **PFI-3**.

This document provides crucial safety and logistical information for the handling and disposal of **PFI-3**, a selective chemical inhibitor of SMARCA2/4 and PB1 bromodomains. Adherence to these guidelines is essential for maintaining a safe laboratory environment and ensuring compliance with standard chemical waste regulations.

Chemical and Physical Properties

A summary of the key quantitative data for **PFI-3** is presented below for easy reference.

Property	Value
Molecular Weight	321.37 g/mol
Formula	C ₁₉ H ₁₉ N ₃ O ₂
CAS Number	1819363-80-8
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage	Store powder at -20°C for up to 3 years. Solutions in DMSO can be stored at -80°C for up to 1 year. ^{[1][2]}

PFI-3 Disposal Procedures

As no manufacturer-specific disposal instructions for **PFI-3** are readily available, the following procedures are based on general best practices for the disposal of non-highly hazardous laboratory chemicals. It is imperative to consult your institution's Environmental Health and Safety (EHS) office for specific local regulations.

Personal Protective Equipment (PPE)

Before handling **PFI-3** in any form, ensure you are wearing the appropriate PPE:

- Safety glasses or goggles
- Chemical-resistant gloves (nitrile or neoprene)
- Laboratory coat

Disposal of Solid PFI-3 Powder

Unused, expired, or contaminated solid **PFI-3** powder should be disposed of as solid chemical waste.

Experimental Protocol:

- Containerization: Place the solid **PFI-3** waste in a clearly labeled, sealed container. The original manufacturer's vial is suitable if it can be securely closed.
- Labeling: The container must be labeled with "Hazardous Waste," the chemical name ("**PFI-3**"), and the approximate amount.
- Segregation: Store the waste container in a designated satellite accumulation area for solid chemical waste, ensuring it is segregated from incompatible materials.
- Pickup: Arrange for a hazardous waste pickup through your institution's EHS department.

Disposal of PFI-3 in DMSO Solutions

Solutions of **PFI-3** in dimethyl sulfoxide (DMSO) should be disposed of as liquid chemical waste.

Experimental Protocol:

- **Containerization:** Collect the **PFI-3**/DMSO solution in a designated, leak-proof, and chemically compatible container (e.g., a glass or polyethylene bottle) with a secure screw-top cap.
- **Labeling:** Clearly label the container with "Hazardous Waste," the full chemical names of the contents ("**PFI-3**," "Dimethyl Sulfoxide"), and their approximate concentrations or volumes.
- **Storage:** Store the waste container in a designated satellite accumulation area for liquid chemical waste, within secondary containment to prevent spills.
- **Pickup:** Schedule a hazardous waste pickup with your institution's EHS department. Do not dispose of DMSO solutions down the drain, as this can cause environmental issues and disagreeable odors in municipal wastewater systems.^[3]

Disposal of Contaminated Labware

Disposable labware (e.g., pipette tips, microcentrifuge tubes) and PPE (e.g., gloves) contaminated with **PFI-3** should be disposed of as solid chemical waste.

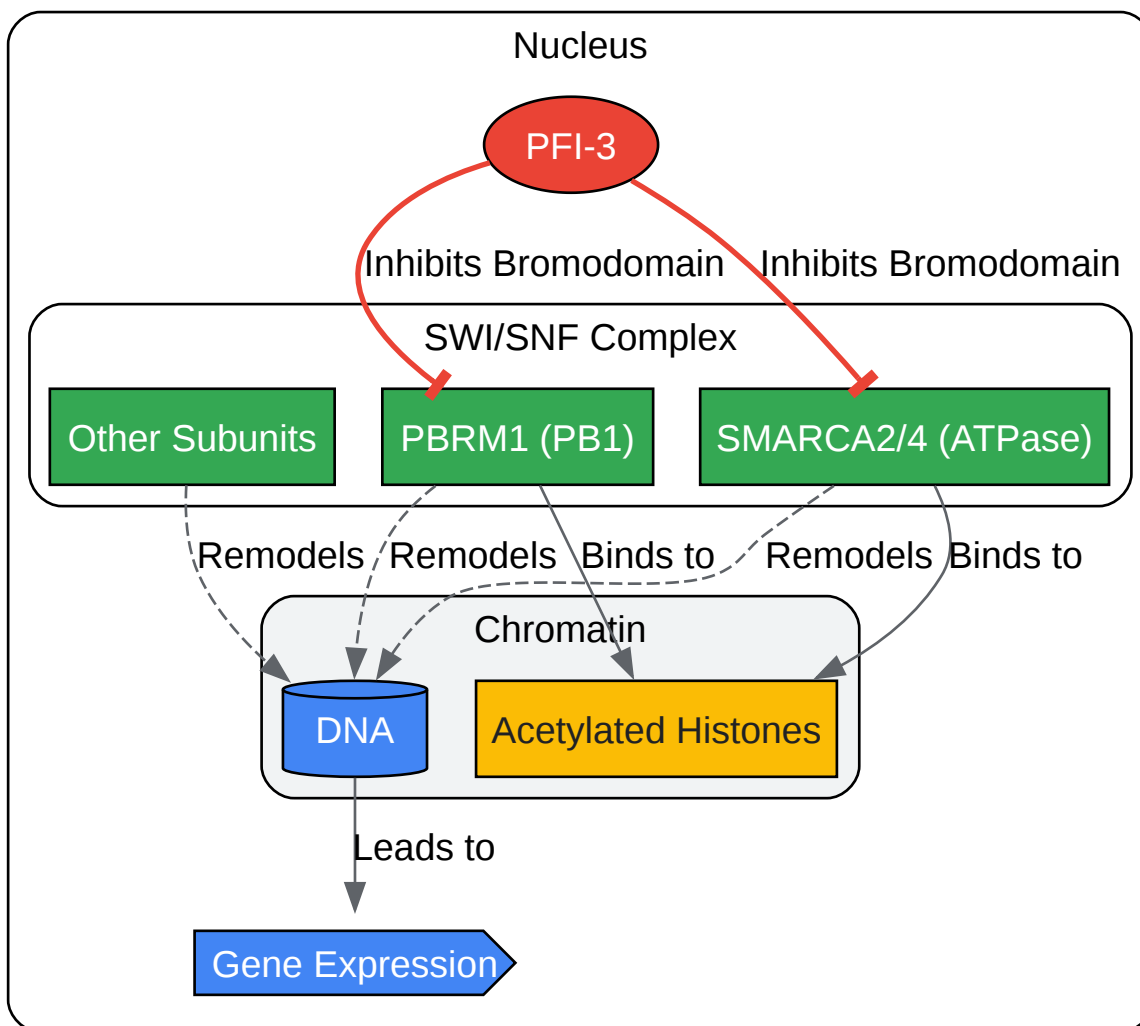
Experimental Protocol:

- **Collection:** Place all contaminated disposable items into a designated, labeled solid waste container or a durable, leak-proof bag.
- **Labeling:** Label the container or bag with "Hazardous Waste" and a description of the contents (e.g., "**PFI-3** contaminated debris").
- **Disposal:** Treat this as solid chemical waste and arrange for pickup through your institution's EHS department.

PFI-3 Signaling Pathway and Mechanism of Action

PFI-3 is a potent and selective inhibitor of the bromodomains of SMARCA2/4 and the fifth bromodomain of PBRM1 (PB1), which are key components of the SWI/SNF (SWItch/Sucrose Non-Fermentable) chromatin remodeling complex. By binding to these bromodomains, **PFI-3**

prevents the complex from recognizing and binding to acetylated histones, thereby disrupting its ability to remodel chromatin and regulate gene expression.



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References

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